

# handling and storage guidelines for 2-Amino-6-bromopyridine

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## Compound Focus: 2-Amino-6-bromopyridine

CAS No.: 19798-81-3

Cat. No.: S665591

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## Physical Properties & Storage Guidelines

The table below summarizes the key identified data for **2-Amino-6-bromopyridine**:

Property	Specification
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub> [1] [2]
Molecular Weight	173.01 g/mol [1] [2]
CAS Registry Number	19798-81-3 [3] [2]
Appearance	Off-white to yellowish solid [2]
Melting Point	88-91 °C [2]
Storage Temperature	0-8 °C [2]
Purity	≥ 98% (HPLC) [2]

## Handling and Safety Information

The search results do not provide specific first-aid measures, personal protective equipment (PPE) requirements, or accidental release measures.

- **Critical First Step:** You must obtain and thoroughly review the Safety Data Sheet (SDS) for this specific compound from a supplier before starting any work. The SDS contains the legally mandated and detailed safety information [3].
- **Source for SDS:** Suppliers such as **Alfa-Aesar**, **Sigma-Aldrich**, and **TCI** are listed as sources where the SDS can be viewed or downloaded [3].
- **General Warning:** The compound is labeled as non-hazardous (Hazmat: No) by one supplier, but this should always be verified against the most current SDS, as handling conditions and impurities can influence hazards [2].

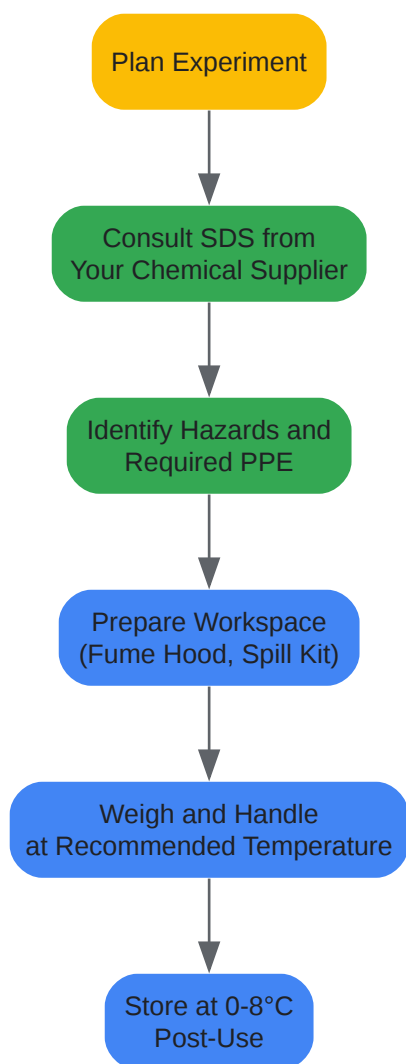
## Troubleshooting FAQs

Here are answers to common issues researchers might face:

- **Q: What should I do if my solid 2-Amino-6-bromopyridine has turned from off-white to a darker yellow or brown?**
  - **A:** A color change can indicate degradation or oxidation. The pure compound is described as an off-white to yellowish solid, so a significant darkening suggests a problem [2]. Check the storage conditions to ensure it has been consistently held at the recommended **0-8 °C** [2]. Using degraded material may affect your reaction yields and results. It is advisable to obtain a new batch or analyze the purity before use.
- **Q: The chemical supplier's SDS seems to conflict with other information I have found. Which one should I follow?**
  - **A:** Always follow the SDS provided by the specific supplier from which you purchased the chemical. The SDS is a legal document tailored to that supplier's product and its specific composition and impurities. The information in the SDS supersedes any general guidelines found online.

## Experimental Workflow for Safe Handling

The following diagram outlines a logical workflow for planning an experiment with this compound, emphasizing safety checks.



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## Key Recommendations

To ensure safety and data integrity in your work with **2-Amino-6-bromopyridine**:

- **Prioritize the SDS:** Make the SDS from your supplier your primary and first source of safety information.
- **Control Storage Temperature:** Maintain cold storage at **0-8°C** to preserve the compound's stability and prevent decomposition [2].
- **Monitor Physical Appearance:** Visually inspect the compound before use. Significant discoloration is a potential warning sign of degradation.

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## References

1. 2-Amino-6-bromopyridine(19798-81-3) 1H NMR spectrum [chemicalbook.com]
2. 2-Amino-6-bromopyridine [chemimpex.com]
3. SDS of 2 - Amino - 6 - bromopyridine , Safety ... - chemBlink Data Sheets [chemblink.com]

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